

Application Note: Purification Strategy for 1-(5-Hydroxy-2-methylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(5-Hydroxy-2-methylphenyl)ethanone

CAS No.: 40180-70-9

Cat. No.: B1581465

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Compound Overview

- IUPAC Name: **1-(5-Hydroxy-2-methylphenyl)ethanone**
- Common Synonyms: 5-Hydroxy-2-methylacetophenone; 2-Acetyl-4-hydroxytoluene.
- CAS Number: 40180-70-9[1]
- Molecular Formula:
- Molecular Weight: 150.17 g/mol [2]

Critical Structural Distinction It is vital to distinguish this compound from its isomer, 1-(2-Hydroxy-5-methylphenyl)ethanone (CAS: 1450-72-2).

- The 2-Hydroxy Isomer: Contains an intramolecular hydrogen bond between the hydroxyl and carbonyl groups, resulting in a lower melting point (45–48°C) and higher volatility.

- The 5-Hydroxy Isomer (Target): The hydroxyl group is meta to the acetyl group and para to the methyl group. Lacking the intramolecular H-bond, it exhibits stronger intermolecular hydrogen bonding, resulting in a significantly higher melting point (typically >90°C) and lower solubility in non-polar solvents.

Purification Logic The primary impurities in the synthesis of this compound (often via Friedel-Crafts acylation of m-cresol esters or diazotization sequences) include:

- Regioisomers: Primarily the ortho-hydroxy isomer (2-hydroxy-5-methylacetophenone).
- Starting Materials: Unreacted m-cresol or its esters.
- Inorganic Salts: Aluminum salts (if Lewis acids were used).

Solvent System Selection: An Ethanol/Water binary system is the superior choice for this separation.

- Ethanol: Solubilizes the target compound and the more lipophilic impurities (isomers/starting materials) at high temperatures.
- Water (Anti-solvent): drastically reduces the solubility of the polar 5-hydroxy target upon cooling, while keeping the lower-melting, less polar ortho-isomer (2-hydroxy) in the mother liquor.

Protocol: Recrystallization of 1-(5-Hydroxy-2-methylphenyl)ethanone

Pre-Requisites

- Crude Material: **1-(5-Hydroxy-2-methylphenyl)ethanone** (Solid or semi-solid).
- Solvents: Ethanol (95% or absolute), Deionized Water.
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle/oil bath, Buchner funnel, vacuum pump.

Solubility Screening (Small Scale)

Before processing the entire batch, perform this test with 100 mg of crude.

- Place 100 mg crude in a test tube.
- Add 0.5 mL Ethanol. Heat to boiling.
 - Observation: If it dissolves completely, solubility is good. If not, add more EtOH dropwise.
- Once dissolved, add hot water dropwise until persistent turbidity (cloudiness) appears.
- Add 1-2 drops of EtOH to clear the solution.
- Allow to cool to room temperature (RT).
 - Success Criteria: Formation of distinct crystals (needles or plates).
 - Failure Mode: "Oiling out" (formation of liquid droplets). See Troubleshooting.

Step-by-Step Procedure (Scale-Up)

Phase A: Dissolution

- Weigh the crude solid into a round-bottom flask equipped with a magnetic stir bar.
- Add Ethanol (approx. 3–5 mL per gram of crude).
- Attach a reflux condenser and heat the mixture to reflux (approx. 80°C).
- If the solid does not completely dissolve after 10 minutes of reflux, add more Ethanol in small portions (10% of initial volume) until a clear solution is obtained.
 - Note: If insoluble dark particles remain, perform a Hot Filtration through a pre-warmed glass frit or fluted filter paper to remove inorganic salts/charcoal.

Phase B: Crystallization Induction

- Maintain the solution at a gentle boil.
- Slowly add hot Deionized Water (approx. 90°C) through the top of the condenser.

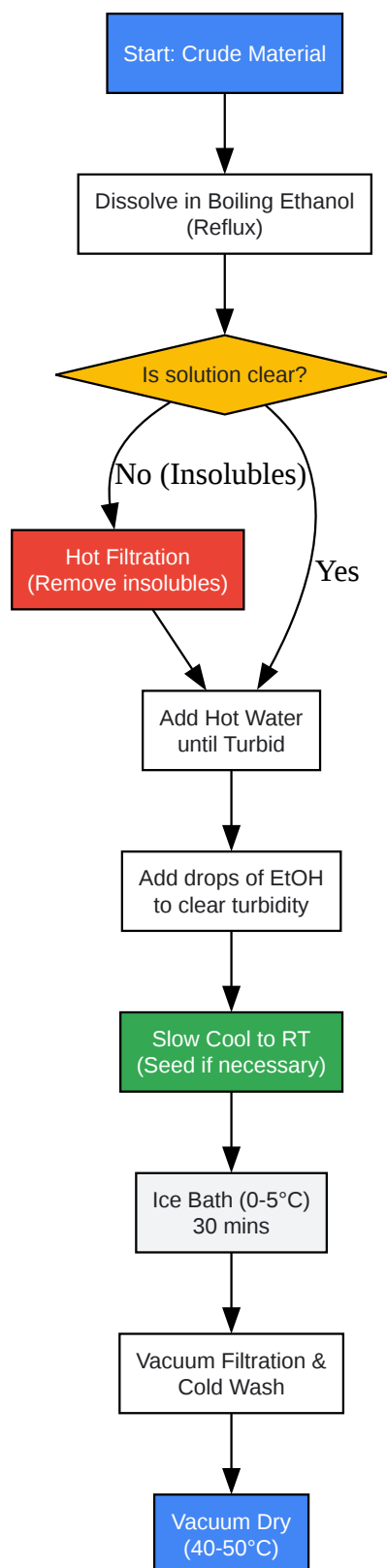
- Stop adding water immediately when the solution becomes slightly turbid (cloudy) and the turbidity does not disappear after swirling.
- Add a small amount of hot Ethanol (dropwise) just until the solution becomes clear again.
- Remove the heat source and allow the flask to cool slowly to Room Temperature (RT) on the benchtop.
 - Critical: Do not use an ice bath immediately. Rapid cooling traps impurities.

Phase C: Collection and Drying

- Once the flask reaches RT, inspect for crystallization.
- (Optional) Cool the flask in an ice-water bath (0–5°C) for 30 minutes to maximize yield.
- Filter the crystals using a Buchner funnel under vacuum.
- Wash the filter cake with a cold Ethanol/Water mixture (50:50 ratio, pre-chilled to 0°C).
- Dry the solid in a vacuum oven at 40–50°C for 4–6 hours.

Process Visualization

The following diagram illustrates the critical decision nodes in the recrystallization workflow.



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Figure 1: Decision logic for the recrystallization of **1-(5-Hydroxy-2-methylphenyl)ethanone**.

Troubleshooting & Optimization Guide

Issue	Probable Cause	Corrective Action
Oiling Out (Liquid droplets form instead of crystals)	Solution is too concentrated or cooled too fast.	Re-heat to dissolve. Add more Ethanol. Cool very slowly. Add a seed crystal at 50°C.
Low Yield	Too much solvent used or insufficient cooling.	Concentrate the mother liquor by rotary evaporation and repeat the cooling step.
Impure Product (Low MP)	Co-precipitation of isomers.	Recrystallize again. Ensure the cooling rate is slow to exclude the ortho-isomer.
Color Retention	Oxidation products.	Add activated charcoal (1-2% wt) during the hot dissolution step, stir for 5 mins, then hot filter.

Quality Control (QC) Parameters

- Melting Point: The purified solid should have a sharp melting range (typically within 2°C).
Note: Literature MP for this specific isomer is often estimated between 90–120°C based on structural analogs; verify against a standard if available.
- HPLC: Purity >98% (Area %).
- ¹H NMR: Confirm absence of the 2-hydroxy isomer (look for chelated -OH peak >12 ppm; the 5-hydroxy proton usually appears at 5–9 ppm depending on solvent).

References

- ChemicalBook. (2025).[3] 1-(2-Hydroxy-5-methylphenyl)ethanone Properties (Isomer Comparison).
- BenchChem. (2025).[4][5] Synthesis of Hydroxyacetophenone Derivatives: Application Notes.

- PubChem. (2025).[2] Compound Summary: **1-(5-Hydroxy-2-methylphenyl)ethanone** (CAS 40180-70-9).
- Sigma-Aldrich. (2025). Product Specification: Acetophenone Derivatives.

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Sources

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